

Application Note: Palladium-Catalyzed Stille Coupling for the Synthesis of 5-Arylquinoxalines

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Compound of Interest

Compound Name: 5-Iodoquinoxaline

Cat. No.: B15355202

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Introduction

Quinoxaline derivatives are a significant class of nitrogen-containing heterocyclic compounds that form the core structure of numerous pharmaceuticals and biologically active molecules. Their utility in drug development stems from their diverse pharmacological activities, including anticancer, antiviral, and antimicrobial properties. The functionalization of the quinoxaline scaffold is therefore of great interest to medicinal chemists. The Stille cross-coupling reaction is a powerful and versatile method for the formation of carbon-carbon bonds.^{[1][2]} This reaction's tolerance of a wide array of functional groups makes it particularly suitable for the late-stage modification of complex molecules.^{[3][4]} This application note provides a detailed experimental procedure for the Stille coupling of **5-iodoquinoxaline** with various organostannanes, a key transformation for accessing novel 5-arylquinoxaline derivatives.

The palladium-catalyzed reaction between an organostannane and an organic halide, such as **5-iodoquinoxaline**, proceeds through a catalytic cycle involving oxidative addition, transmetalation, and reductive elimination.^[1] The choice of catalyst, ligands, and reaction conditions is crucial for achieving high yields and minimizing side products.^{[3][5]} This protocol outlines a general procedure that can be adapted for the coupling of various organostannanes with **5-iodoquinoxaline**, providing a reliable method for the synthesis of a library of 5-substituted quinoxalines for screening in drug discovery programs.

Experimental Protocol

This protocol describes a general procedure for the Stille coupling of **5-iodoquinoxaline** with an organostannane.

Materials:

- **5-iodoquinoxaline** (1.0 eq)
- Organostannane (e.g., tributyl(phenyl)stannane, 1.2 eq)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.05 eq)
- Anhydrous, degassed solvent (e.g., toluene or DMF)
- Anhydrous lithium chloride (LiCl) (3.0 eq) (optional, can enhance reaction rate)
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Inert gas supply (argon or nitrogen)
- Magnetic stirrer and heating mantle/oil bath
- Thin Layer Chromatography (TLC) supplies
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask under an inert atmosphere (argon or nitrogen), add **5-iodoquinoxaline** (1.0 eq), the organostannane (1.2 eq), and tetrakis(triphenylphosphine)palladium(0) (0.05 eq). If using, add anhydrous lithium chloride (3.0 eq).
- **Solvent Addition:** Add anhydrous, degassed solvent (e.g., toluene) via syringe to the Schlenk flask to achieve a concentration of approximately 0.1 M with respect to the **5-iodoquinoxaline**.

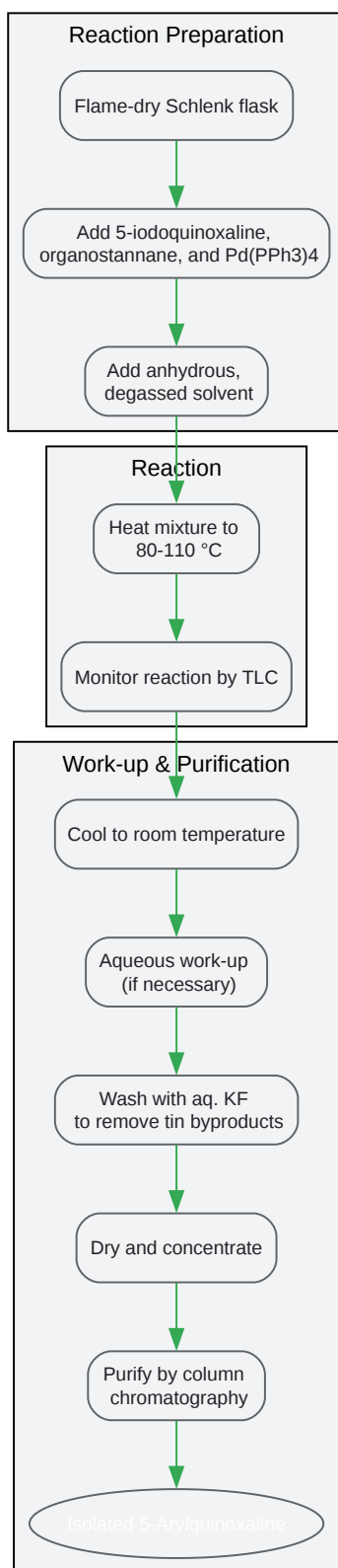
- Reaction Conditions: Stir the reaction mixture at a temperature between 80-110 °C. The optimal temperature may vary depending on the specific organostannane used.
- Monitoring the Reaction: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (**5-iodoquinoxaline**) is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - If DMF was used as the solvent, dilute the mixture with water and extract with a suitable organic solvent (e.g., ethyl acetate). If toluene was used, proceed to the next step.
 - To remove organotin byproducts, wash the organic layer with a saturated aqueous solution of potassium fluoride (KF). Stir vigorously for 30 minutes, then filter the resulting precipitate through a pad of celite.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and filter.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure 5-arylquinoxaline product.

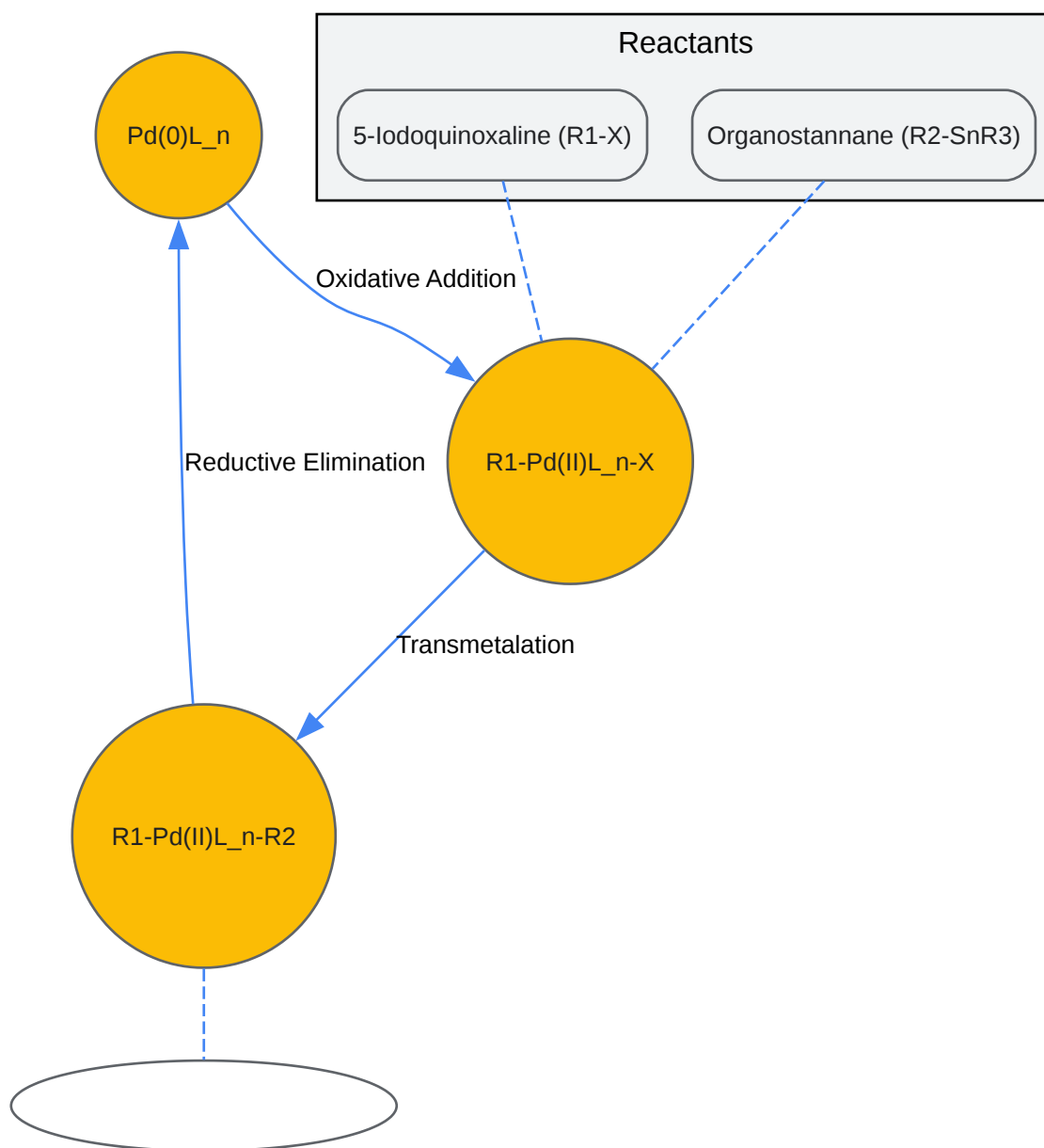
Data Presentation

The following table summarizes representative reaction conditions and yields for the Stille coupling of iodo-N-heterocycles with various organostannanes, which can be considered analogous to the reactivity of **5-iodoquinoxaline**.

Entry	Aryl Iodide	Organo stannane	Catalyst (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	5-Iodoquinoline (model)	Phenyltributylstannane	$\text{Pd(PPh}_3)_4$ (5)	Toluene	110	12	85 (expected)
2	5-Iodoquinoline (model)	(Thiophen-2-yl)tributylstannane	$\text{Pd(PPh}_3)_4$ (5)	DMF	95	16	67 (analogous) ^[5]
3	3-Iodo-2-methoxy pyridine	Vinyltributylstannane	$\text{Pd}_2(\text{dba})_3$ (2.5) / P(2-furyl)_3 (10)	Dioxane	100	24	92
4	2-Iodopyridine	(4-Methoxyphenyl)tributylstannane	$\text{PdCl}_2(\text{PPh}_3)_2$ (3)	Toluene	100	18	88
5	8-Iodoquinoline	(Furan-2-yl)tributylstannane	$\text{Pd(PPh}_3)_4$ (5)	DMF	100	12	78

Signaling Pathways and Experimental Workflows





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